

In-Depth Technical Guide: Vapor Pressure of Tetraethylgermane

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Compound of Interest

Compound Name: Tetraethylgermane

Cat. No.: B1293566

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the vapor pressure data for **tetraethylgermane** ($\text{Ge}(\text{C}_2\text{H}_5)_4$). The information herein is curated for professionals in research and development who require precise thermodynamic data for this organometallic compound. This document presents quantitative vapor pressure data, details a generalized experimental protocol for its measurement, and includes visualizations to elucidate key relationships and workflows.

Core Data Presentation: Vapor Pressure of Tetraethylgermane

The vapor pressure of **tetraethylgermane** as a function of temperature can be accurately described by the Antoine equation. The National Institute of Standards and Technology (NIST) provides coefficients for this equation, which are based on experimental data.^[1]

The Antoine equation is expressed as:

$$\log_{10}(P) = A - (B / (T + C))$$

Where:

- P is the vapor pressure in bar

- T is the temperature in Kelvin (K)
- A, B, and C are the Antoine constants specific to **tetraethylgermane**

The following table summarizes the Antoine constants for **tetraethylgermane** and provides calculated vapor pressure values at various temperatures within the valid range of the equation.

Antoine Constants	Value
A	3.62768
B	1217.454
C	-101.57
Temperature Range (K)	337.39 to 436.69

Temperature (K)	Temperature (°C)	Vapor Pressure (bar)	Vapor Pressure (kPa)	Vapor Pressure (mmHg)
337.39	64.24	0.101	10.1	75.8
350.00	76.85	0.165	16.5	123.8
375.00	101.85	0.386	38.6	289.5
400.00	126.85	0.793	79.3	594.8
425.00	151.85	1.48	148.0	1110.1
436.69	163.54	1.99	199.0	1492.6

Experimental Protocols

While the specific experimental details from the original source (Mogul, Hochberg, et al., 1974) cited by NIST are not readily available, a generalized experimental protocol for determining the vapor pressure of an air-sensitive organometallic compound like **tetraethylgermane** using the static method can be described. The static method is a direct technique for measuring the equilibrium vapor pressure of a substance.[2]

Objective: To measure the equilibrium vapor pressure of **tetraethylgermane** at various temperatures.

Apparatus:

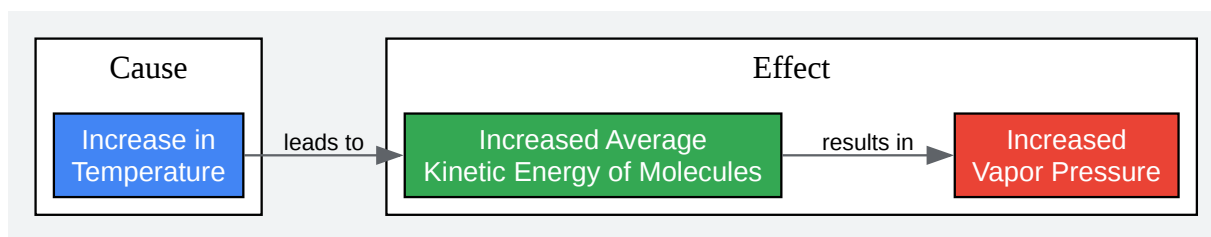
- A thermostated sample cell connected to a high-vacuum line.
- A pressure transducer or manometer capable of accurate measurements in the expected pressure range.
- A calibrated temperature sensor (e.g., platinum resistance thermometer).
- A vacuum pump.
- Schlenk line or glovebox for handling the air-sensitive sample.

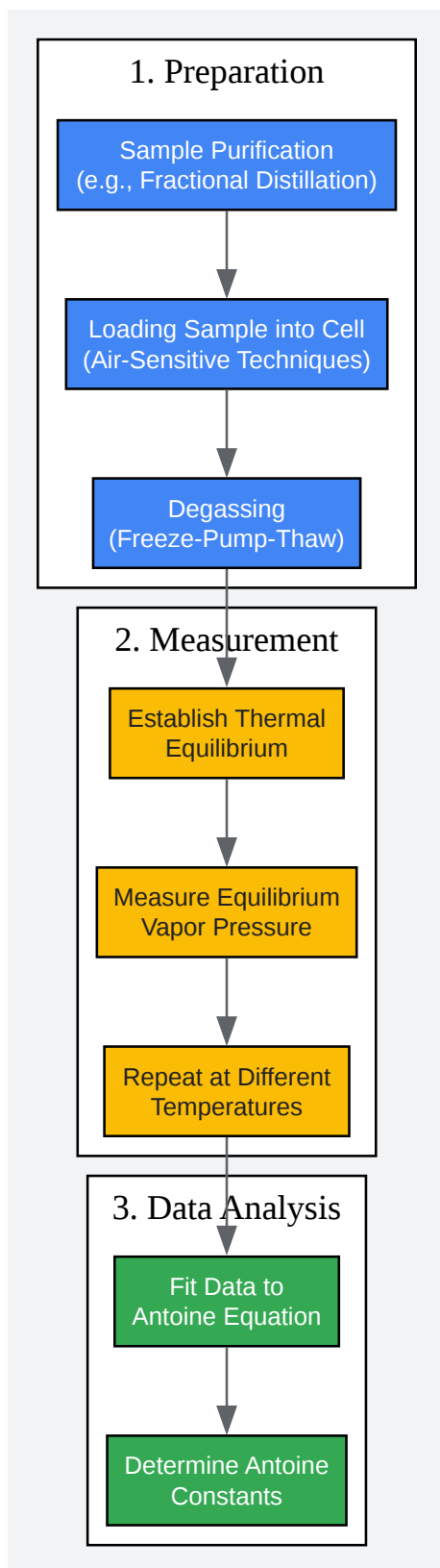
Procedure:

- Sample Preparation:
 - Purify the **tetraethylgermane** sample, typically through fractional distillation, to remove any volatile impurities.
 - The purity of the sample is critical as impurities can significantly affect the vapor pressure.
- Apparatus Assembly and Degassing:
 - Introduce a small amount of the purified **tetraethylgermane** into the sample cell using air-sensitive techniques (e.g., via cannula transfer under an inert atmosphere).
 - Connect the sample cell to the vacuum line and pressure measurement system.
 - Thoroughly degas the sample to remove any dissolved gases. This is typically achieved by several freeze-pump-thaw cycles. The sample is frozen using a cryogen (e.g., liquid nitrogen), the headspace is evacuated, and then the sample is allowed to thaw to release dissolved gases. This process is repeated until a static vacuum is achieved.
- Measurement:

- Immerse the sample cell in a constant-temperature bath or place it in a thermostated block.
- Allow the system to reach thermal equilibrium, ensuring the temperature of the sample is stable and uniform.
- Once equilibrium is established, the vapor pressure of the **tetraethylgermane** is measured directly using the pressure transducer.
- Record the temperature and the corresponding equilibrium vapor pressure.
- Data Collection:
 - Repeat the measurement at a series of different, stable temperatures to obtain a set of vapor pressure data as a function of temperature.
- Data Analysis:
 - The collected temperature and pressure data are then fitted to a vapor pressure equation, such as the Antoine equation, using a least-squares regression analysis to determine the Antoine constants.

Mandatory Visualization





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References

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